

Technical Guide: 2,6-Dichloro-4-iodo-3-methylpyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-4-iodo-3-methylpyridine

Cat. No.: B12954479

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CAS Number: 1334589-76-2 Formula: C₆H₄Cl₂IN Molecular Weight: 287.91 g/mol

Executive Summary

2,6-Dichloro-4-iodo-3-methylpyridine is a high-value trisubstituted pyridine scaffold. Its utility lies in its orthogonal reactivity: the C4-iodo bond is significantly more reactive toward oxidative addition by palladium(0) species than the C2/C6-chloro bonds. This electronic differentiation allows researchers to perform highly regioselective cross-coupling reactions (Suzuki-Miyaura, Sonogashira) at the C4 position without disturbing the C2/C6 chlorides, which can be functionalized in subsequent steps. This "programmable" reactivity is critical for Fragment-Based Drug Discovery (FBDD) where precise placement of substituents is required.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Specification
IUPAC Name	2,6-Dichloro-4-iodo-3-methylpyridine
Structure	Pyridine ring substituted with Cl at 2,6; Methyl at 3; Iodo at 4
Appearance	Off-white to pale yellow solid
Melting Point	Approx. 60–65 °C (Predicted/Analogous)
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in water
LogP	~3.4 (Lipophilic)
Storage	2–8 °C, Protect from light (Iodide instability)

Synthetic Methodologies

The synthesis of this compound requires navigating the regioselectivity challenges of the pyridine ring.^{[1][2]} Two primary pathways are established in the field: the Directed Ortho Metalation (DoM) route for direct functionalization and the Sandmeyer route for high regiochemical fidelity.

Method A: Directed Ortho Metalation (DoM)

This method utilizes the acidity of the ring protons. In 2,6-dichloro-3-methylpyridine, the C4-proton is sterically adjacent to the methyl group but electronically activated by the inductive effect of the halogens.

- Precursor: 2,6-Dichloro-3-methylpyridine.
- Reagents: Lithium Diisopropylamide (LDA), Iodine ().
- Protocol:

- Deprotonation: Treat the precursor with LDA in anhydrous THF at -78 °C. The low temperature is critical to favor kinetic deprotonation at C4 over C5 and prevent benzylic lithiation of the methyl group.
- Quenching: Add a solution of iodine in THF dropwise.
- Workup: Quench with saturated
to remove excess iodine.



Expert Insight: While direct, this method can suffer from regioselectivity issues (C4 vs C5 lithiation). Verification by ¹H NMR is mandatory to ensure the iodine is para to the nitrogen (C4) and not meta (C5).

Method B: Sandmeyer Reaction (High Fidelity)

For GMP-grade synthesis or when absolute regiocontrol is required, the Sandmeyer sequence via the amine is preferred.

- Nitration: 2,6-Dichloro-3-methylpyridine
2,6-Dichloro-3-methyl-4-nitropyridine.
- Reduction: Fe/AcOH or
reduction to the 4-amino intermediate.
- Iodination: Diazotization (
) followed by treatment with KI.

Reactivity & Applications: The Sequential Coupling Workflow

The core value of CAS 1334589-76-2 is its ability to serve as a linchpin in sequential cross-coupling. The reactivity order of the halogens is I (C4) >> Cl (C2/C6).

Mechanism of Selectivity

The C-I bond has a lower bond dissociation energy (approx. 50 kcal/mol) compared to the C-Cl bond (approx. 80 kcal/mol). Under standard Pd-catalyzed conditions (e.g.,

), oxidative addition occurs almost exclusively at the C4-I bond.

Workflow Diagram

The following diagram illustrates the logical flow for synthesizing trisubstituted pyridines using this scaffold.

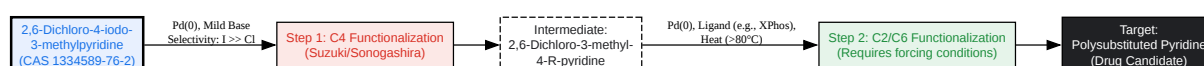


Figure 1: Sequential regioselective functionalization workflow for CAS 1334589-76-2.

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Experimental Protocol: C4-Selective Suzuki Coupling

- Substrate: 1.0 eq **2,6-Dichloro-4-iodo-3-methylpyridine**
- Boronic Acid: 1.1 eq Aryl-B(OH)₂
- Catalyst: 5 mol%
- Base: 2.0 eq
(2M aqueous)
- Solvent: Dioxane/Water (4:1)
- Conditions: Stir at room temperature to 40 °C for 4–6 hours.

- Note: Avoid reflux temperatures in Step 1 to prevent premature reactivity at the chlorine positions.

Handling & Safety (SDS Summary)

- Hazards: Irritant (Skin/Eye/Respiratory).
- Stability: The C-I bond is light-sensitive. Prolonged exposure to ambient light can lead to liberation of free iodine (discoloration to purple/brown).
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C.

References

- Mello, J. V., & Finney, N. S. (2001).[3] Convenient Synthesis and Transformation of 2,6-Dichloro-4-iodopyridine. Organic Letters, 3(26), 4263–4265.[3] (Foundational chemistry for 4-iodo-2,6-dichloropyridines). [\[Link\]](#)
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Sources

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